

A Technical Guide to the Safety and Hazards of (1-Methylcyclohexyl)methanol

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Compound of Interest

Compound Name: (1-Methylcyclohexyl)methanol

Cat. No.: B014665

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This guide provides an in-depth overview of the safety and hazard information for **(1-Methylcyclohexyl)methanol** (CAS No. 14064-13-2), a compound used in various chemical syntheses. The following sections detail its hazard classifications, physical and chemical properties, and general safety protocols.

Hazard Identification and Classification

(1-Methylcyclohexyl)methanol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial for personnel handling this chemical to be fully aware of its potential hazards.

The primary hazards associated with **(1-Methylcyclohexyl)methanol** are:

- Combustible Liquid: It is a liquid that can burn.[1]
- Skin Irritation: Causes irritation upon contact with the skin.[1][2]
- Serious Eye Irritation: Causes serious irritation to the eyes.[1][2]
- Respiratory Irritation: May cause irritation to the respiratory tract.[1][2]

GHS Hazard Statements:

- H227: Combustible liquid.[1]
- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[1][2][3]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **(1-Methylcyclohexyl)methanol**.

| Property | Value | Source |
|---------------------|--|--------|
| Molecular Formula | C ₈ H ₁₆ O | [1][3] |
| Molecular Weight | 128.21 g/mol | [1][3] |
| CAS Number | 14064-13-2 | [1][3] |
| Appearance | Colorless oil/liquid | [3] |
| Boiling Point | 197 to 198 °C at 768 Torr | [3] |
| Density (Predicted) | 0.893 ± 0.06 g/cm ³ at 20°C | [3] |
| Refractive Index | 1.449 | [3] |
| XlogP (Predicted) | 2.3 | [4] |

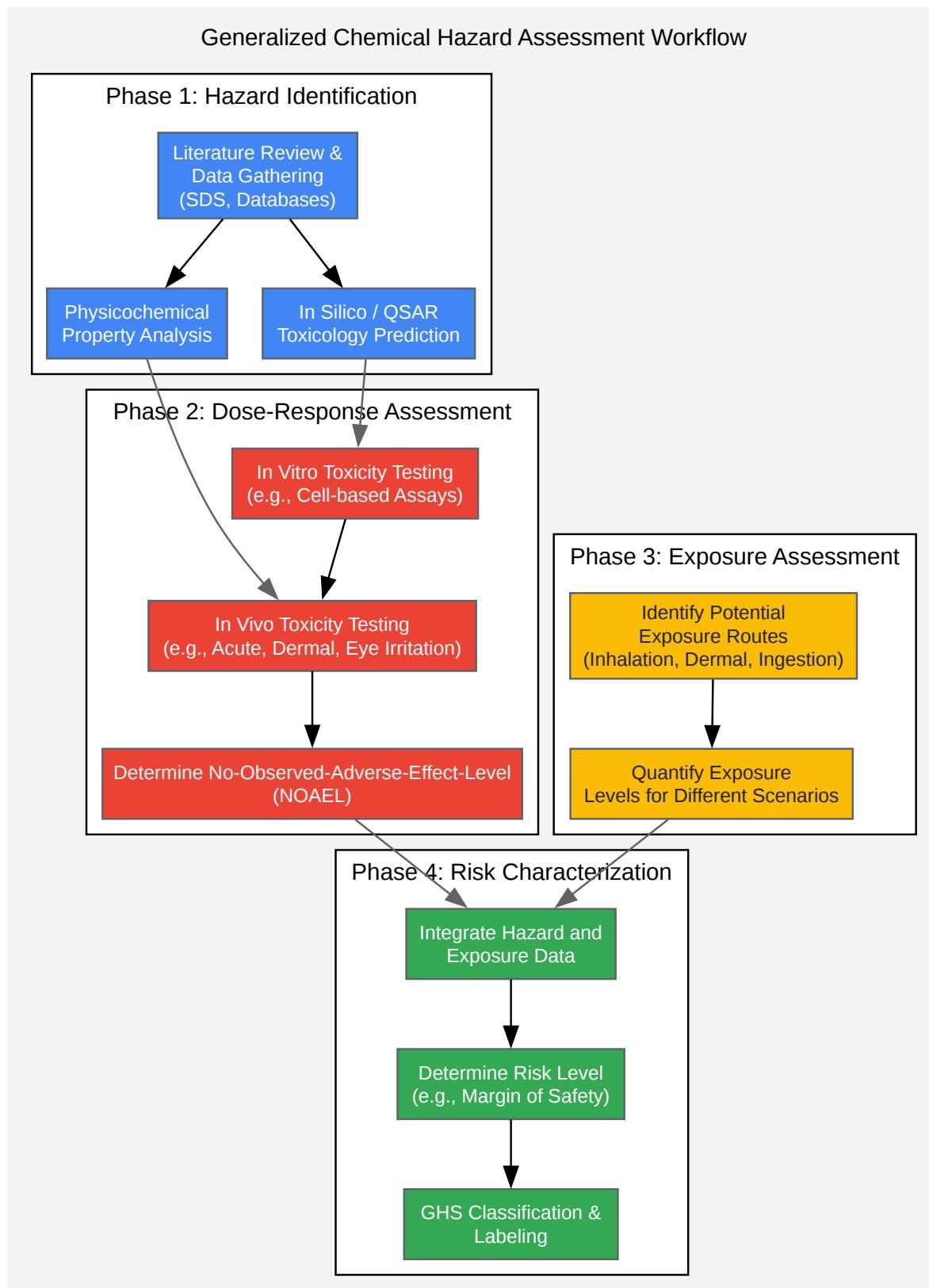
Experimental Protocols Overview

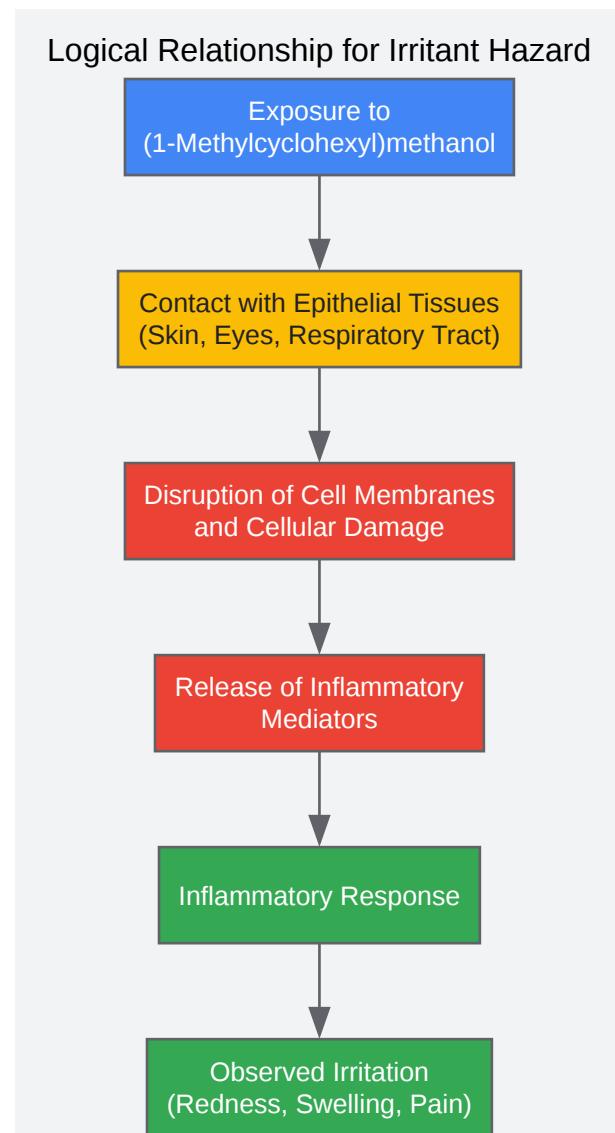
Detailed experimental protocols for the hazard assessment of **(1-Methylcyclohexyl)methanol** are not readily available in the public domain. However, the GHS classifications indicate that standard toxicological and safety studies have been performed. These typically include:

- Acute Toxicity Studies: To determine the short-term adverse effects of a substance. For **(1-Methylcyclohexyl)methanol**, this would involve assessing oral, dermal, and inhalation routes of exposure.

- Skin and Eye Irritation Studies: These are typically conducted using in vivo (e.g., rabbit) or in vitro models to assess the potential for a substance to cause local irritation.
- Flammability and Combustibility Testing: Standardized tests are used to determine the flash point and other flammability characteristics of a liquid to classify it as combustible or flammable.
- Specific Target Organ Toxicity - Single Exposure (STOT-SE) Assessment: This involves evaluating the potential for a substance to cause toxicity in specific organs following a single exposure, which led to the classification for respiratory tract irritation.

The diagram below illustrates a generalized workflow for the chemical hazard and risk assessment process.





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